

IUPAC nomenclature and synonyms for 2-Methyl-1,4-hexadiene

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Compound of Interest

Compound Name: 2-Methyl-1,4-hexadiene

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An In-depth Technical Guide to 2-Methyl-1,4-hexadiene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-1,4-hexadiene, a non-conjugated diene, is a valuable building block in organic synthesis. Its chemical structure, featuring two double bonds separated by a methylene group, allows for a variety of chemical transformations, making it a versatile precursor in the synthesis of more complex molecules. This guide provides a comprehensive overview of its nomenclature, physical and chemical properties, synthesis, and reactivity, tailored for professionals in research and drug development.

Nomenclature and Synonyms

The systematic IUPAC name for this compound is 2-methylhexa-1,4-diene.^[1] It is crucial to distinguish it from its isomers, such as 2-methyl-1,5-hexadiene and 2-methyl-2,4-hexadiene, as their properties and reactivity profiles differ.

Common synonyms and identifiers for **2-methyl-1,4-hexadiene** include:

- CAS Number: 1119-14-8^{[1][2][3]}

- 1,4-Hexadiene, 2-methyl-[3][4]
- DTXSID30920606[1]
- RefChem:1063828[1]
- DTXCID001349512[1]
- SCHEMBL736047[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-methyl-1,4-hexadiene** is presented in the table below. It is important to note that experimentally determined values for some properties of this specific isomer are not readily available in the literature; therefore, some data for a closely related isomer, 2-methyl-1,5-hexadiene, are included for reference, and this is clearly indicated.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂	[1][2]
Molecular Weight	96.17 g/mol	[1][2]
Boiling Point	87 °C at 760 mmHg (for 2-methyl-1,5-hexadiene)	[5]
Density	0.717 g/mL (for 2-methyl-1,5-hexadiene)	[5]
Refractive Index	n _{20/D} 1.417 (lit.) (for 2-methyl-1,5-hexadiene)	[5]
CAS Number	1119-14-8	[1][2][3]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **2-methyl-1,4-hexadiene**.

Mass Spectrometry

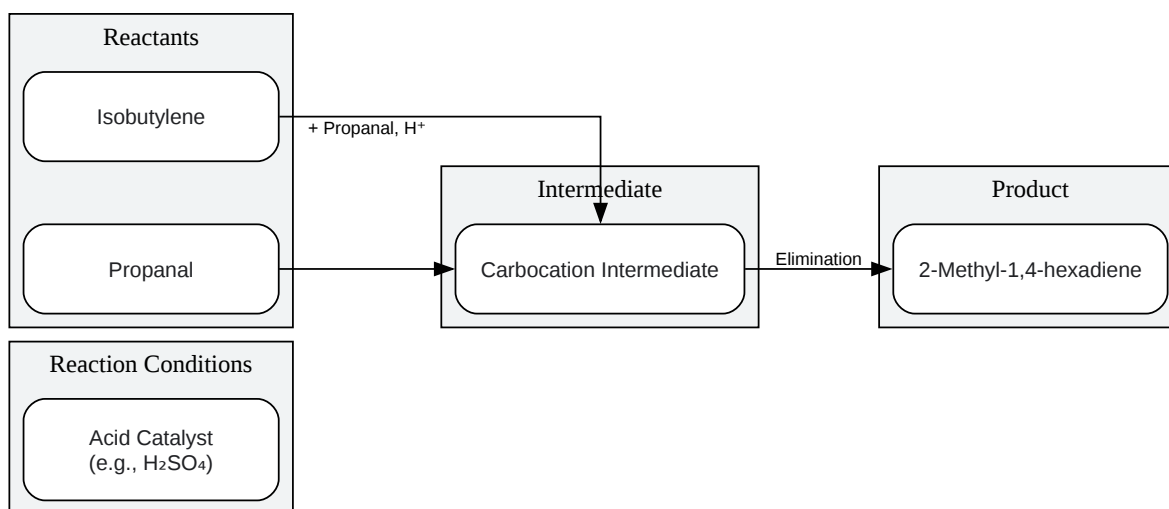
The mass spectrum of **2-methyl-1,4-hexadiene** provides valuable information about its molecular weight and fragmentation pattern. The NIST WebBook provides a digitized mass spectrum (electron ionization) for this compound.^[4]

Synthesis of 2-Methyl-1,4-hexadiene

A plausible and efficient method for the synthesis of **2-methyl-1,4-hexadiene** is through the Prins reaction. This reaction involves the acid-catalyzed condensation of an alkene with an aldehyde.

Proposed Synthesis via Prins Reaction

A potential synthetic route involves the reaction of isobutylene (2-methylpropene) with propanal in the presence of an acid catalyst. The proposed logical workflow for this synthesis is outlined below.



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Caption: Proposed Prins reaction workflow for the synthesis of **2-Methyl-1,4-hexadiene**.

Experimental Protocol: General Prins Reaction

While a specific protocol for the synthesis of **2-methyl-1,4-hexadiene** via the Prins reaction is not readily available, a general procedure can be adapted.

Materials:

- Isobutylene (2-methylpropene)
- Propanal
- Anhydrous acid catalyst (e.g., sulfuric acid, Lewis acid)
- Anhydrous, non-polar solvent (e.g., hexane, dichloromethane)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Set up a flame-dried round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel under an inert atmosphere.
- Dissolve isobutylene in the anhydrous solvent and cool the mixture in an ice bath.
- Add the acid catalyst to the cooled solution while stirring.
- Slowly add a solution of propanal in the anhydrous solvent to the reaction mixture via the dropping funnel.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress using a suitable analytical technique (e.g., TLC or GC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.

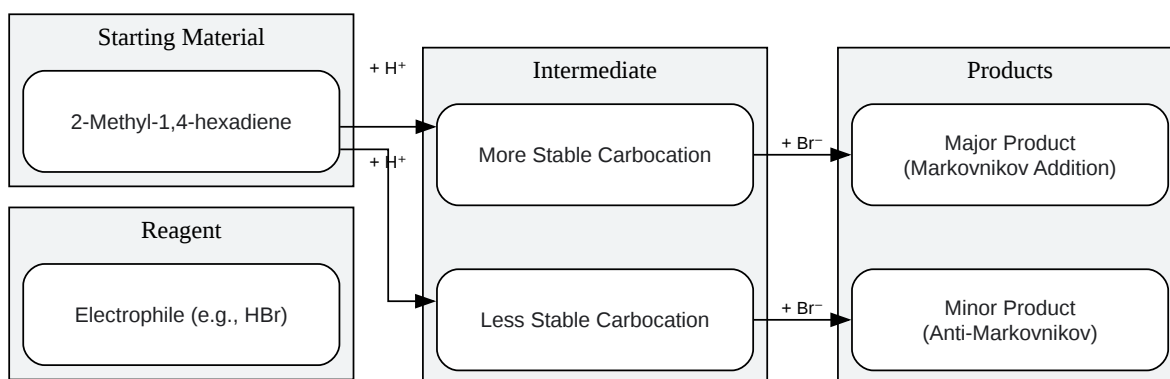
- Separate the organic layer, wash it with brine, and dry it over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by distillation to obtain **2-methyl-1,4-hexadiene**.

Reactivity and Potential Signaling Pathways

As a diene, **2-methyl-1,4-hexadiene** undergoes typical alkene reactions such as addition and cycloaddition. The presence of two double bonds allows for selective transformations.

Electrophilic Addition

The double bonds in **2-methyl-1,4-hexadiene** can undergo electrophilic addition with reagents like hydrogen halides (HX) and halogens (X₂). The regioselectivity of these reactions is governed by Markovnikov's rule, where the electrophile adds to the carbon atom of the double bond that has the greater number of hydrogen atoms, leading to the formation of the more stable carbocation intermediate.



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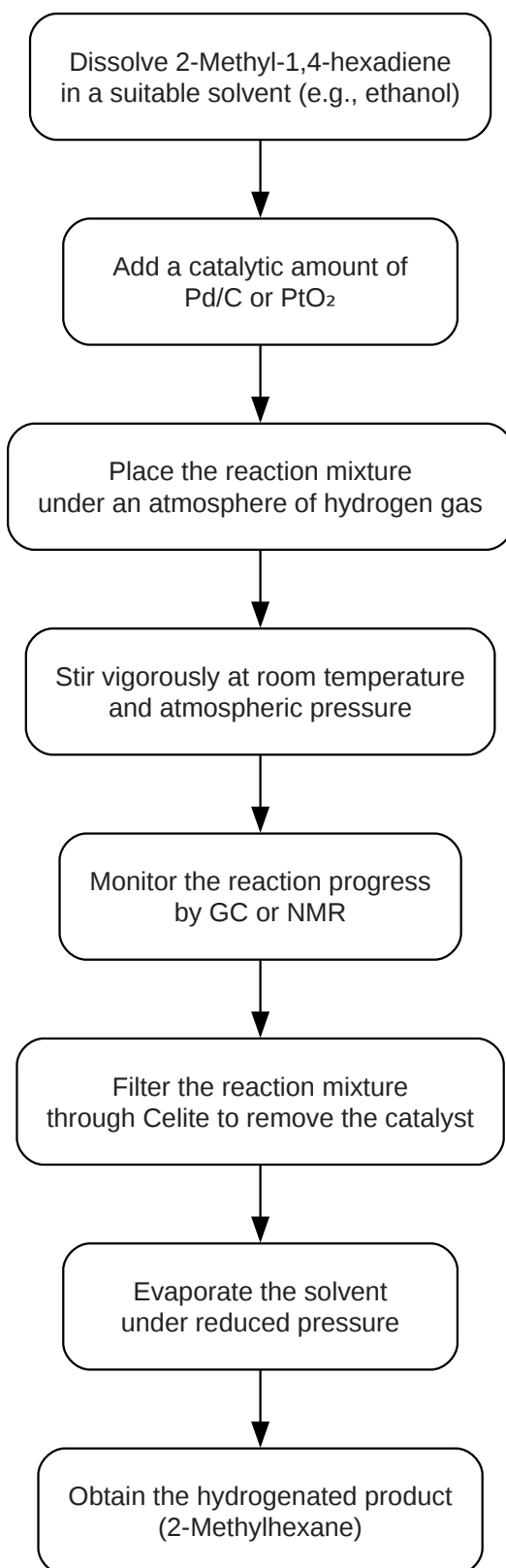
Caption: Logical relationship in the electrophilic addition to **2-Methyl-1,4-hexadiene**.

Hydrogenation

The double bonds of **2-methyl-1,4-hexadiene** can be reduced to single bonds through catalytic hydrogenation. This reaction typically employs a metal catalyst such as palladium, platinum, or nickel. The reaction can proceed in a stepwise manner, allowing for the potential to selectively hydrogenate one of the double bonds.

Experimental Workflow: Catalytic Hydrogenation

The following workflow outlines the general procedure for the catalytic hydrogenation of **2-methyl-1,4-hexadiene**.



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Caption: Experimental workflow for the catalytic hydrogenation of **2-Methyl-1,4-hexadiene**.

Conclusion

2-Methyl-1,4-hexadiene is a versatile chemical intermediate with significant potential in organic synthesis. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective application in research and development, particularly in the pharmaceutical industry. The information and protocols provided in this guide serve as a valuable resource for scientists and researchers working with this compound. Further investigation into its specific reaction kinetics and the development of stereoselective transformations will undoubtedly expand its utility in the creation of novel and complex molecules.

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References

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